

Standard Operating Procedure: Safe Handling of Amantadine Hydrochloride

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Compound of Interest

Compound Name: Amantadine Hydrochloride

Cat. No.: B196017

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This document provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Amantadine Hydrochloride**. Adherence to these procedural guidelines is critical to minimize exposure risk and ensure a safe laboratory environment.

Hazard Identification and Risk Assessment

Amantadine Hydrochloride is a pharmaceutical compound that requires careful handling due to its potential health hazards. It is classified as causing severe skin burns and eye damage, is harmful if swallowed, and is suspected of damaging fertility or the unborn child.^{[1][2]} It may also cause drowsiness or dizziness and is harmful to aquatic life with long-lasting effects.^[1]

Summary of GHS Hazard Classifications:

Hazard Classification	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage[1]
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage[1][2]
Reproductive Toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child[1][2]
Specific Target Organ Toxicity	Category 3	H336: May cause drowsiness or dizziness[1]
Hazardous to the Aquatic Environment	Chronic 3	H412: Harmful to aquatic life with long lasting effects[1][2]

Occupational Exposure Limits:

Organization/Authority	Exposure Limit
MOEHS	Occupational Exposure Band 2 (0.1-1 mg/m ³)[3]
OSHA / NIOSH / ACGIH	Not Established[4][5][6]

Engineering Controls

Engineering controls are the primary method for minimizing exposure.

- Ventilation: Always handle **Amantadine Hydrochloride** powder in a well-ventilated area.[3]
Use a certified chemical fume hood or a containment system with local exhaust ventilation (LEV) to control dust and vapors at the source.[2][3]
- Safety Equipment: Emergency eyewash fountains and safety showers must be readily accessible in the immediate vicinity of any potential exposure.[3]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Amantadine Hydrochloride**. The required level of protection varies depending on the task.

PPE Requirements by Task:

Task	Minimum PPE Requirement
Weighing and Handling Powder	Eyes/Face: Chemical safety goggles and a face shield. Gloves: Two pairs of nitrile rubber gloves. Body: Lab coat and disposable sleeves. Respiratory: A NIOSH-approved respirator with a P3 filter for dust/aerosols.[3]
Preparing Solutions	Eyes/Face: Chemical safety goggles. Gloves: Chemically compatible gloves (e.g., Nitrile rubber).[2][3] Body: Lab coat. Respiratory: Not required if performed in a certified chemical fume hood.
Handling Oral Solutions	Eyes/Face: Safety glasses with side shields.[4] Gloves: Nitrile gloves are recommended to avoid skin contact.[5] Body: Lab coat. Respiratory: Not required under normal use.[5]

Procedural Guide for Safe Handling

A. Preparation:

- Read and fully understand the Safety Data Sheet (SDS) before beginning work.[3][7]
- Designate a specific area for handling **Amantadine Hydrochloride**.
- Ensure all necessary engineering controls are functioning correctly.
- Assemble all required materials and PPE before handling the compound.
- Ground and bond containers and receiving equipment when transferring powder to prevent static electricity.[3]

B. Handling Operations:

- Don the appropriate PPE as specified in the table above.
- Handle the compound within a chemical fume hood or other containment device to minimize dust generation.[\[3\]](#)
- Avoid all personal contact, including inhalation of dust and direct contact with skin and eyes.
[\[2\]](#)[\[3\]](#)[\[8\]](#)
- Do not eat, drink, or smoke in the designated handling area.[\[2\]](#)[\[3\]](#)
- Keep the container tightly closed when not in use.[\[3\]](#)

C. Post-Handling & Decontamination:

- Thoroughly wash hands and any exposed skin with soap and water after handling, before breaks, and at the end of the workday.[\[1\]](#)[\[3\]](#)
- Decontaminate all surfaces and equipment after use.
- Remove and wash contaminated clothing before reuse.[\[3\]](#) Contaminated work clothing should not be allowed out of the workplace.[\[2\]](#)

Emergency and Spill Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[2\]](#)[\[3\]](#)
- Skin Contact: Immediately remove all contaminated clothing.[\[1\]](#) Flush the affected skin with copious amounts of water for at least 20 minutes.[\[4\]](#) Seek immediate medical attention.[\[2\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, trained personnel should administer oxygen. Seek immediate medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting.[\[3\]](#) Rinse the mouth with water. If the person is conscious, provide plenty of water to drink. Never give anything by mouth to an unconscious

person. Seek immediate medical attention.[7]

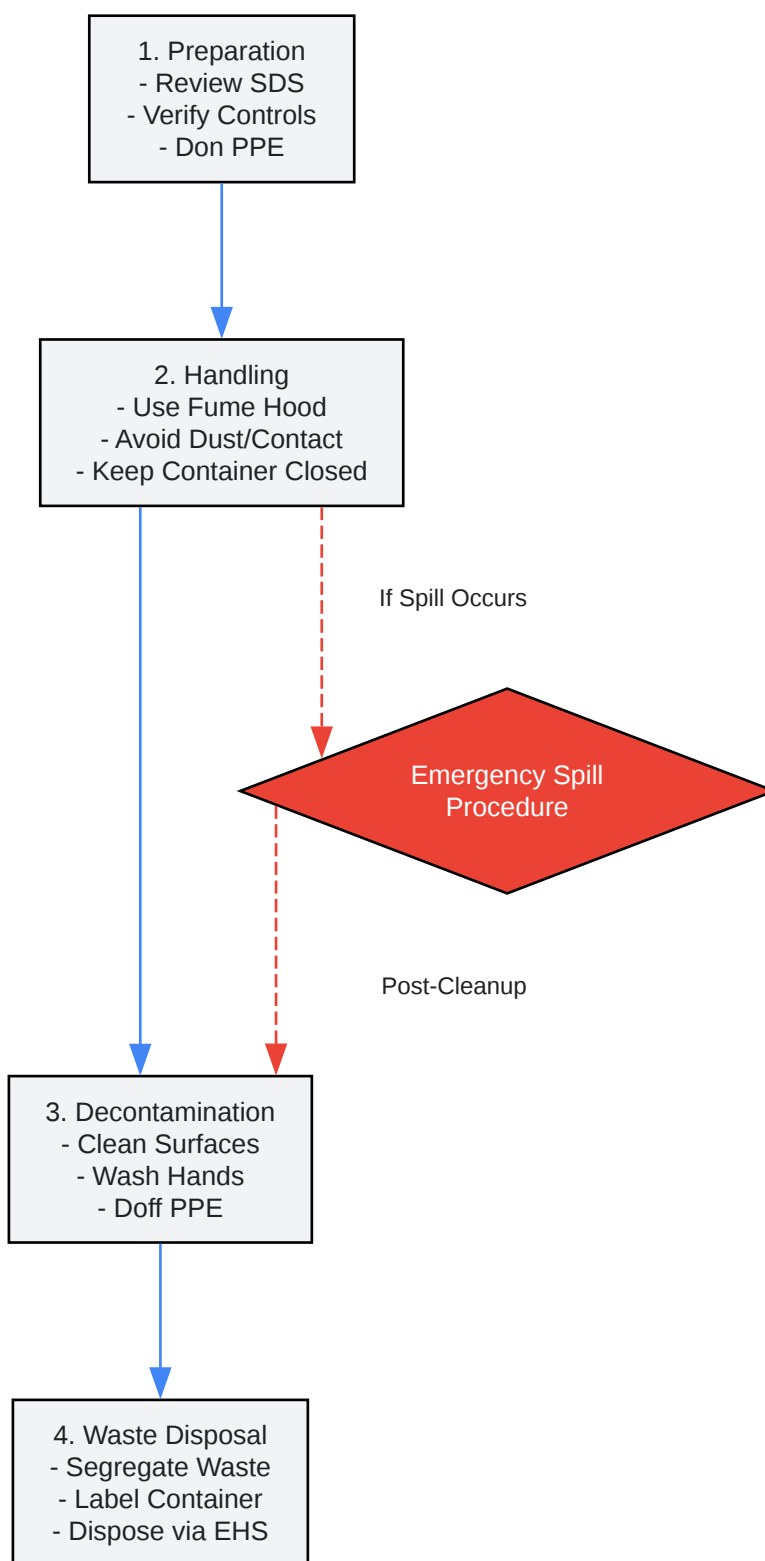
- Small Spills (Powder): Carefully sweep or shovel the material into a suitable, labeled container for disposal, minimizing dust generation.[3]
- Large Spills: Evacuate the area. Alert emergency responders. Wear appropriate PPE, including respiratory protection, during cleanup.[6]

Waste Disposal Plan

All **Amantadine Hydrochloride** waste is considered hazardous and must be disposed of correctly.

- Segregation: Collect all waste, including contaminated PPE, spill cleanup materials, and empty containers, in a clearly labeled, sealed container.
- Labeling: Label the waste container as "Hazardous Waste: **Amantadine Hydrochloride**."
- Storage: Store the waste container in a designated, secure area away from incompatible materials such as strong oxidizing agents, strong bases, and strong acids.[3]
- Disposal: Dispose of the contents and container at an approved waste disposal plant in accordance with all federal, state, and local regulations.[1][3][8] Do not release into the environment.[3]

Operational Workflow Diagram



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Caption: Workflow for the safe handling of **Amantadine Hydrochloride**.

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Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com